

Application Notes: Photometric Titration of Strontium using Metalphthalein

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Compound of Interest

Compound Name: Metal phthalein

Cat. No.: B107331

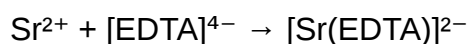
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Introduction

This document provides a detailed methodology for the quantitative determination of strontium (Sr^{2+}) in aqueous solutions via photometric complexometric titration. This method utilizes ethylenediaminetetraacetic acid (EDTA) as the titrant and metalphthalein (also known as phthalein purple) as the indicator. The endpoint of the titration is detected photometrically by monitoring the change in absorbance at a specific wavelength, offering a precise and reproducible alternative to visual endpoint determination.

Complexometric titration with EDTA is a widely used analytical technique for the determination of metal ions. EDTA forms stable, water-soluble, 1:1 complexes with most divalent and trivalent metal ions. The reaction with strontium is as follows:



Metalphthalein is a metallochromic indicator that forms a colored complex with strontium ions in an alkaline medium. During the titration, EDTA preferentially binds with the free strontium ions. At the equivalence point, when all free Sr^{2+} has been complexed by EDTA, the titrant then removes the strontium from the metalphthalein-strontium complex, causing a distinct color change which is monitored by a photometric sensor. The use of a photometric sensor eliminates the subjectivity of visual color change detection, leading to improved accuracy and precision.

Principle of the Method

The photometric titration of strontium with EDTA using metalphthalein is based on the following principles:

- **Complexation:** EDTA, a strong chelating agent, forms a stable, colorless complex with strontium ions.
- **Indication:** In an alkaline environment (pH 10-11), metalphthalein forms a colored complex with free strontium ions. The free indicator has a different color from the metal-indicator complex.
- **Endpoint Detection:** The titration is monitored at a wavelength where the absorbance difference between the metal-indicator complex and the free indicator is maximal. As EDTA is added, it complexes with the free strontium ions. At the endpoint, the excess EDTA displaces strontium from the metalphthalein complex, leading to a sharp change in the solution's absorbance. This change is detected by a photometric sensor, and the equivalence point is determined from the resulting titration curve. A wavelength of 574 nm is commonly used for this titration.

Materials and Methods

Reagents and Solutions

- **Standard Strontium Solution (1000 ppm):** Dissolve 2.415 g of strontium nitrate ($\text{Sr}(\text{NO}_3)_2$) in deionized water and dilute to 1000 mL in a volumetric flask.
- **EDTA Titrant (0.01 M):** Dissolve 3.722 g of disodium EDTA dihydrate ($\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$) in deionized water and dilute to 1000 mL in a volumetric flask. Standardize the EDTA solution against a primary standard calcium carbonate or zinc solution.
- **Ammonia Buffer (pH 10):** Dissolve 67.5 g of ammonium chloride (NH_4Cl) in 570 mL of concentrated ammonia solution (NH_4OH) and dilute to 1000 mL with deionized water.
- **Metalphthalein Indicator Solution (0.1% w/v):** Dissolve 0.1 g of metalphthalein in 100 mL of ethanol.

- Sodium Hydroxide Solution (1 M): Dissolve 40 g of sodium hydroxide (NaOH) in deionized water and dilute to 1000 mL.
- Hydrochloric Acid Solution (1 M): Slowly add 83.3 mL of concentrated hydrochloric acid (HCl) to deionized water and dilute to 1000 mL.

Instrumentation

- Automatic Titrator: Equipped with a photometric sensor capable of measuring absorbance at 574 nm.
- Burette: 10 mL or 20 mL, appropriate for the expected strontium concentration.
- pH Meter: For adjusting the pH of the sample solution.
- Magnetic Stirrer and Stir Bar.
- Standard laboratory glassware: Beakers, volumetric flasks, pipettes.

Experimental Protocol

- Sample Preparation:
 - Pipette a known volume of the strontium-containing sample into a titration beaker. The volume should be chosen to ensure that the titrant consumption is within the optimal range of the burette.
 - Dilute the sample with deionized water to a suitable volume for the titration vessel (e.g., 50 mL).
- pH Adjustment:
 - Add 5 mL of ammonia buffer (pH 10) to the sample solution.
 - Check the pH of the solution using a pH meter and adjust to $\text{pH } 10.5 \pm 0.5$ with 1 M NaOH or 1 M HCl if necessary.
- Indicator Addition:

- Add 3-5 drops of the metalphthalein indicator solution to the sample. The solution should develop a color, indicating the presence of the strontium-indicator complex.
 - Photometric Titration:
 - Place the titration beaker on the magnetic stirrer and immerse the photometric sensor and the burette tip into the solution.
 - Set the wavelength of the photometric sensor to 574 nm.
 - Start the titration with the standardized 0.01 M EDTA solution. The titrator will automatically add the titrant and record the absorbance at regular intervals.
 - The titration is complete when a sharp change in absorbance is observed, indicating the endpoint. The automatic titrator's software will determine the equivalence point from the titration curve.
 - Calculation:
 - The concentration of strontium in the sample is calculated using the following formula:
- Where:
- V_{EDTA} is the volume of EDTA solution used at the equivalence point (in L).
 - M_{EDTA} is the molarity of the EDTA solution (in mol/L).
 - AW_{Sr} is the atomic weight of strontium (87.62 g/mol).
 - V_{sample} is the volume of the sample taken for titration (in L).

Data Presentation

Table 1: Summary of Quantitative Data for Photometric Titration of Strontium

Parameter	Value
Analyte	Strontium (Sr ²⁺)
Titrant	0.01 M EDTA
Indicator	Metaphthalein
Wavelength for Detection	574 nm
Optimal pH	10.0 - 11.0
Buffer Solution	Ammonia Buffer (pH 10)
Typical Sample Volume	10 - 50 mL
Expected Titrant Volume	5 - 15 mL
Precision (RSD)	< 1%
Accuracy (Recovery)	99 - 101%

Potential Interferences

Several metal ions can interfere with the determination of strontium by forming complexes with EDTA. These include:

- Alkaline Earth Metals: Calcium (Ca²⁺) and Barium (Ba²⁺) will be co-titrated with strontium. Magnesium (Mg²⁺) also interferes.
- Heavy Metals: Ions such as copper (Cu²⁺), zinc (Zn²⁺), nickel (Ni²⁺), and lead (Pb²⁺) form stable complexes with EDTA and will interfere.

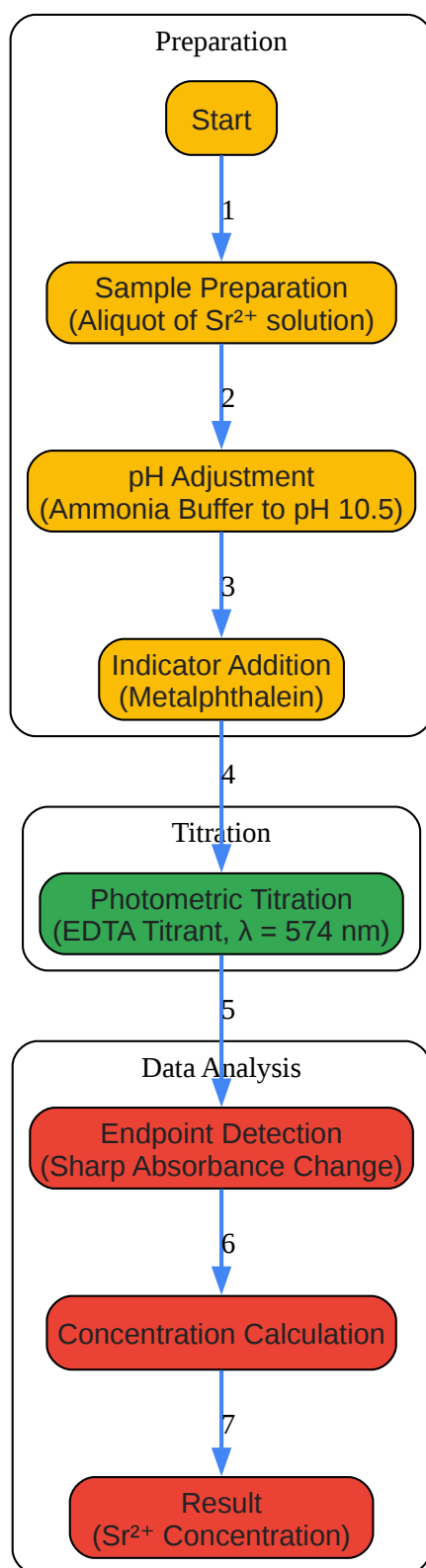
Mitigation of Interferences:

- Masking: Triethanolamine can be used to mask small amounts of aluminum, iron, and manganese. Cyanide can be used to mask copper, zinc, nickel, and other heavy metals (handle with extreme caution in a well-ventilated fume hood).
- Selective pH Control: The stability of metal-EDTA complexes is pH-dependent. By carefully controlling the pH, it is possible to selectively titrate certain metal ions. However, for

strontium, a high pH is required, which also favors the complexation of other alkaline earth metals.

- Separation Techniques: If interfering ions are present in high concentrations, prior separation using techniques like ion-exchange chromatography or precipitation may be necessary.

Visualization



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Caption: Experimental workflow for the photometric titration of strontium.

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